

Essential Safety and Disposal Procedures for [Gln144]-PLP (139-151)

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Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

Cat. No.: B15613474

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Researchers and laboratory professionals handling **[Gln144]-PLP (139-151)** must adhere to established safety protocols to ensure a secure laboratory environment. While a specific Safety Data Sheet (SDS) for **[Gln144]-PLP (139-151)** is not readily available, guidance can be taken from the SDS for the closely related peptide, PLP (139-151). According to available data, PLP (139-151) is not classified as a hazardous substance or mixture.^[1] However, standard laboratory precautions should always be observed.

Personal Protective Equipment (PPE) and Handling

When working with **[Gln144]-PLP (139-151)**, it is imperative to use appropriate personal protective equipment. This includes, but is not limited to, safety glasses, gloves, and a laboratory coat. All handling of the lyophilized powder or solutions should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or aerosols.^[1]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring eyelids are held open. Seek medical attention.^[1]
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin area thoroughly with water.^[1]
- **Inhalation:** Move to an area with fresh air. If breathing becomes difficult, seek immediate medical attention.^[1]

- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek medical advice.
[\[1\]](#)

Chemical and Physical Properties Summary

For reference and handling purposes, the following table summarizes the known properties of the related peptide, PLP (139-151).

Property	Value	Reference
Molecular Formula	C72H104N20O17	--INVALID-LINK-- [1]
Molecular Weight	1521.72 g/mol	--INVALID-LINK-- [1]
Appearance	White to off-white powder	--INVALID-LINK-- [2]
Solubility	Soluble in water to 2 mg/ml	--INVALID-LINK-- [3]
Storage Temperature	-20°C	--INVALID-LINK-- [3]

Spill and Disposal Procedures

In the event of a spill, prevent further leakage and keep the material away from drains or water courses.[\[1\]](#) Absorb solutions with an inert, liquid-binding material such as diatomite or universal binders.[\[1\]](#) Following absorption, decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

Proper disposal of **[Gln144]-PLP (139-151)** and its containers should be conducted in accordance with local, state, and federal regulations for non-hazardous chemical waste.

Step-by-Step Disposal Protocol:

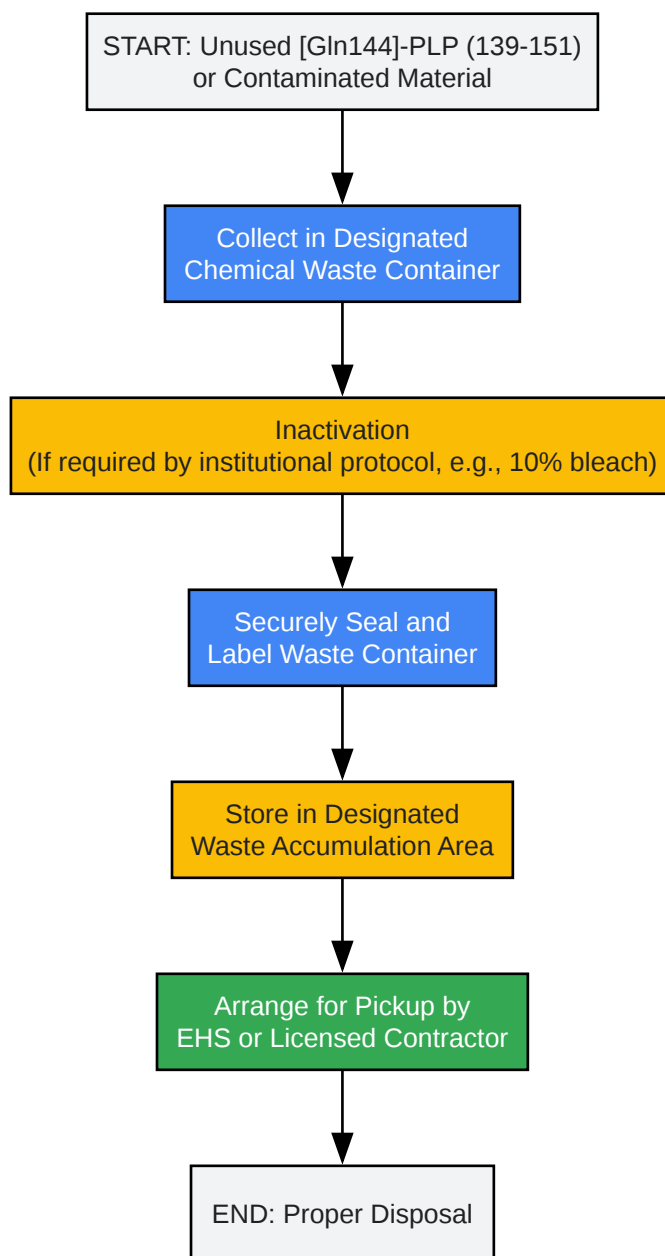
- Collection: Collect all waste material, including unused peptide, contaminated consumables (e.g., pipette tips, tubes), and spill cleanup materials, in a designated and clearly labeled chemical waste container.
- Inactivation (if required by local protocol): While not classified as hazardous, some institutional protocols may require the inactivation of biological molecules. This can often be

achieved by treating the waste with a 10% bleach solution or a suitable chemical disinfectant for a specified contact time.

- **Packaging:** Ensure the waste container is securely sealed to prevent leakage.
- **Labeling:** Clearly label the waste container with the contents, including the name of the chemical and any solvents used.
- **Storage:** Store the sealed waste container in a designated, secure area away from incompatible materials, pending collection.
- **Disposal:** Arrange for the disposal of the chemical waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **[Gln144]-PLP (139-151)**.



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Caption: Disposal workflow for **[Gln144]-PLP (139-151)**.

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